

Essential Safety and Logistics for Handling n-Ethyl-n-propylaniline

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Compound of Interest

Compound Name: *n*-Ethyl-*n*-propylaniline

Cat. No.: B14631636

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **n-Ethyl-n-propylaniline** (CAS No: 54813-78-4).^[1]^[2] It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

n-Ethyl-n-propylaniline is a hazardous chemical requiring careful handling to prevent adverse health effects. The primary hazards associated with this compound are skin, eye, and respiratory irritation.^[3]

GHS Hazard Classification:^[3]

- Skin Corrosion/Irritation: Category 2^[3]
- Serious Eye Damage/Eye Irritation: Category 2^[3]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3^[3]

Hazard Statements:

- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]

- H335: May cause respiratory irritation.[3]

Signal Word: Warning[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **n-Ethyl-n-propylaniline** is provided in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₇ N[2][3][5]
Molecular Weight	163.26 g/mol [3][5]
Appearance	Amber Liquid[4]
Odor	Odorless[4]
Boiling Point	224 - 226 °C / 435.2 - 438.8 °F @ 760 mmHg[4]
Flash Point	103 °C / 217.4 °F[4]
Specific Gravity	0.910[4]

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is mandatory to minimize exposure and ensure a safe working environment.

Engineering Controls

- Ventilation: Always handle **n-Ethyl-n-propylaniline** in a well-ventilated area. Use of a chemical fume hood is required to control exposure to vapors.[6][7]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling **n-Ethyl-n-propylaniline**.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton™) and a lab coat or chemical-resistant apron.[8] Wear appropriate protective clothing to prevent skin exposure.[4][7]
Respiratory Protection	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[4][6]

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[9]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6][10]
- Wash hands thoroughly with soap and water after handling.[9]
- Keep containers tightly closed when not in use.[6]
- Use non-sparking tools and take precautionary measures against static discharge.[6]

Storage

- Store in a cool, dry, and well-ventilated area.[6][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[6][7]
- Store away from incompatible materials such as acids and strong oxidizing agents.[4][7]
- Protect from direct sunlight.[7]

Emergency Procedures

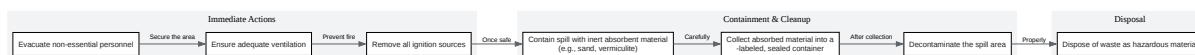
Immediate and appropriate response to emergencies is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7]

Spill Response

In the event of a spill, follow this workflow:



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Spill Response Workflow

Disposal Plan

Proper disposal of **n-Ethyl-n-propylaniline** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

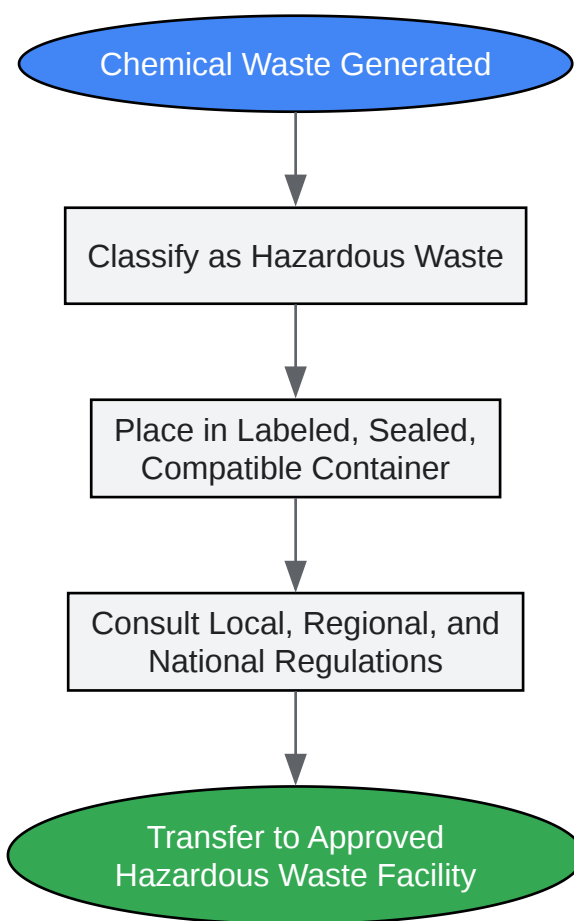
Waste Collection

- Collect all waste, including contaminated absorbents and PPE, in suitable, closed, and clearly labeled containers for disposal.[\[4\]](#)[\[6\]](#)

Disposal Method

- Dispose of contents and containers to an approved waste disposal plant.[\[4\]](#)[\[6\]](#)
- Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[6\]](#)
- Do not allow the chemical to enter the environment or sewer systems.[\[4\]](#)[\[10\]](#)

The logical relationship for the disposal decision-making process is as follows:



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